

2-Hydroxyfluorene: A Comprehensive Health and Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyfluorene

Cat. No.: B026675

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxyfluorene is a hydroxylated polycyclic aromatic hydrocarbon (PAH) and a primary metabolite of fluorene.[1][2] It is frequently utilized as a biomarker to assess human exposure to PAHs, which are ubiquitous environmental contaminants originating from the incomplete combustion of organic materials.[3] Given its relevance in exposure studies and its potential biological effects, a thorough understanding of its health and safety profile is crucial for researchers and professionals in drug development. This in-depth technical guide provides a comprehensive overview of the health and safety information for **2-Hydroxyfluorene**, including its toxicological properties, handling and storage procedures, and emergency measures.

Hazard Identification and Classification

2-Hydroxyfluorene is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.[1][4]

GHS Classification:

- Skin Irritation: Category 2
- Eye Irritation: Category 2

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Pictograms:

- ! (Exclamation Mark)

Toxicological Information

While extensive quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **2-Hydroxyfluorene** are not readily available in published literature, its toxicological profile can be inferred from its GHS classification and studies on related compounds.

The primary toxicological concerns are its irritant effects on the skin, eyes, and respiratory system. Beyond these immediate effects, as a metabolite of a polycyclic aromatic hydrocarbon, its potential for more complex biological interactions warrants careful consideration.

Endocrine Disruption

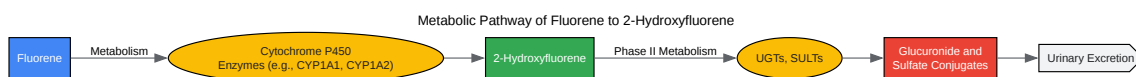
Studies have indicated that **2-Hydroxyfluorene** exhibits estrogenic activity. Research using a yeast two-hybrid assay expressing human estrogen receptor alpha (hER α) has demonstrated that **2-Hydroxyfluorene** can act as an estrogenic compound. This suggests a potential for endocrine-disrupting effects, which is a critical consideration in toxicological assessment.

Metabolic Activation

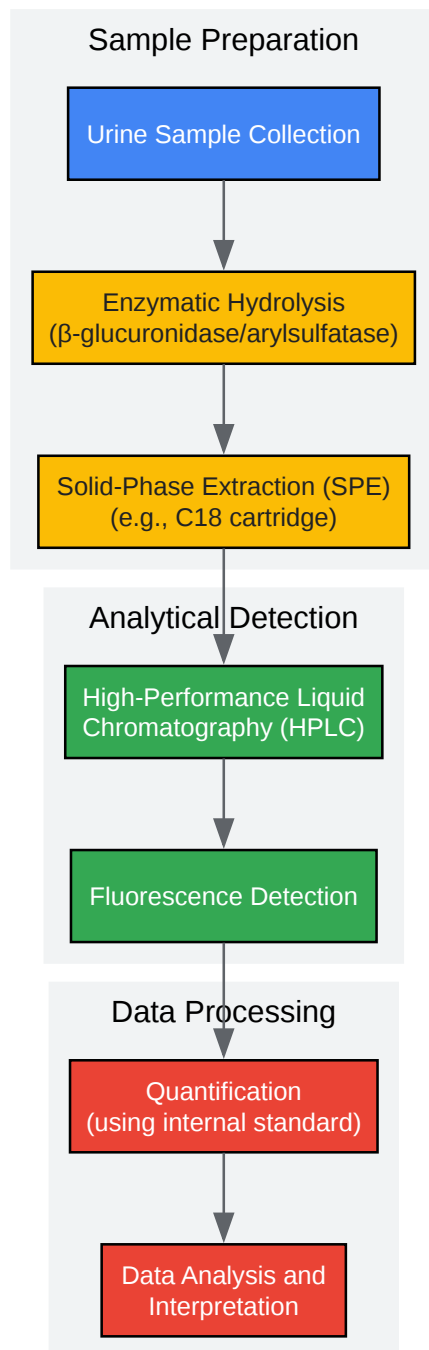
2-Hydroxyfluorene is formed in the body from its parent compound, fluorene, through metabolic processes primarily mediated by cytochrome P450 (CYP) enzymes. This metabolic

activation is a key step in the detoxification and elimination of fluorene. The resulting **2-Hydroxyfluorene** is often conjugated with glucuronic acid or sulfate to enhance its water solubility and facilitate its excretion in urine.

Metabolic Pathway of Fluorene to **2-Hydroxyfluorene**



General Workflow for Urinary 2-Hydroxyfluorene Analysis

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- To cite this document: BenchChem. [2-Hydroxyfluorene: A Comprehensive Health and Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026675#health-and-safety-information-for-2-hydroxyfluorene]

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